

An In-depth Technical Guide to N-cyclopentyl-2-furamide

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Compound of Interest

Compound Name: *N-cyclopentyl-2-furamide*

CAS No.: 349110-01-6

Cat. No.: B6618968

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-cyclopentyl-2-furamide is a niche chemical compound with the CAS Number 349110-01-6. While specific research on this molecule is limited in publicly available literature, its structural motifs—a furan ring and a cyclopentyl amide group—are of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of **N-cyclopentyl-2-furamide**, including its chemical identity, a probable synthetic route, and its potential applications in research and drug discovery based on the known properties of its constituent chemical groups.

Chemical and Physical Properties

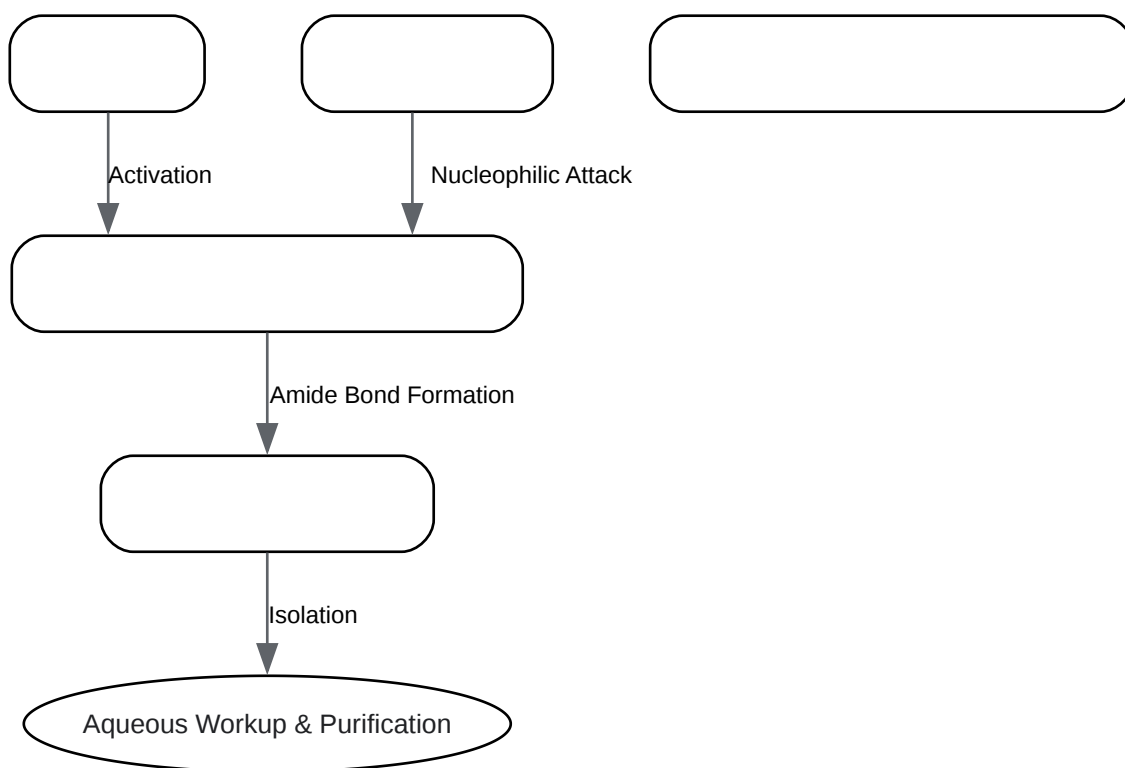
A summary of the key chemical and physical properties of **N-cyclopentyl-2-furamide** is presented in the table below.

Property	Value	Source
CAS Number	349110-01-6	[1]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.22 g/mol	Inferred from molecular formula
IUPAC Name	N-cyclopentylfuran-2-carboxamide	Inferred from structure
Appearance	Not specified (likely a solid)	General observation for similar amides
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols.	General properties of similar organic compounds

Synthesis of N-cyclopentyl-2-furamide

While a specific, published protocol for the synthesis of **N-cyclopentyl-2-furamide** is not readily available, a standard and reliable method would be the amide coupling of 2-furoic acid and cyclopentylamine. This reaction typically involves the activation of the carboxylic acid group of 2-furoic acid to facilitate nucleophilic attack by the amine group of cyclopentylamine.

Proposed Synthetic Workflow: Amide Coupling



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Caption: Proposed synthesis of **N-cyclopentyl-2-furamide**.

Detailed Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a solution of 2-furoic acid (1.0 eq) in an anhydrous solvent such as dichloromethane (DCM) or dimethylformamide (DMF), add a coupling agent like N,N'-dicyclohexylcarbodiimide (DCC, 1.1 eq) or a combination of 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.1 eq) and 1-hydroxybenzotriazole (HOBt, 1.1 eq). The reaction is typically stirred at 0°C for 30 minutes to form the activated ester.
- **Amine Addition:** To the activated 2-furoic acid solution, add cyclopentylamine (1.0 eq) dropwise at 0°C.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Workup and Purification:** Upon completion, filter the reaction mixture to remove any precipitated byproducts (e.g., dicyclohexylurea if DCC is used). The filtrate is then washed sequentially with a weak acid (e.g., 1M HCl) to remove excess amine, a weak base (e.g., saturated NaHCO₃) to remove unreacted carboxylic acid, and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **N-cyclopentyl-2-furamide**.

Potential Applications in Research and Drug Development

The furan and cyclopentyl moieties are present in numerous biologically active compounds, suggesting that **N-cyclopentyl-2-furamide** could serve as a valuable building block or a candidate molecule in drug discovery programs.

Role of the Furan Moiety

The furan ring is a versatile heterocyclic scaffold found in many pharmaceuticals. It can act as a bioisostere for other aromatic rings and participate in various non-covalent interactions with biological targets. The furan oxygen can act as a hydrogen bond acceptor, and the aromatic system can engage in π - π stacking interactions.

Significance of the Cyclopentyl Group

The cyclopentyl group is a common feature in drug candidates as it can increase lipophilicity, which may improve cell membrane permeability and overall pharmacokinetic properties. Its non-planar, puckered conformation can also provide a better fit into the hydrophobic pockets of target proteins compared to linear alkyl chains. The incorporation of a cyclopentyl ring can enhance metabolic stability by blocking sites susceptible to enzymatic degradation.

Potential Therapeutic Areas

Given the properties of its constituent parts, **N-cyclopentyl-2-furamide** and its derivatives could be explored for a variety of therapeutic applications, including but not limited to:

- **Antimicrobial Agents:** Furan derivatives have been investigated for their antibacterial and antifungal activities.

- Anticancer Agents: The furan scaffold is present in several compounds with antiproliferative effects.
- Neurological Disorders: The lipophilic nature of the cyclopentyl group may facilitate crossing the blood-brain barrier, making such compounds interesting for CNS drug discovery.

Safety and Handling

As with any chemical, **N-cyclopentyl-2-furamide** should be handled with appropriate safety precautions. It is recommended to work in a well-ventilated fume hood and wear personal protective equipment, including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Suppliers

N-cyclopentyl-2-furamide is available from specialized chemical suppliers. One known supplier is:

- Sigma-Aldrich: A subsidiary of Merck KGaA, Darmstadt, Germany.^[1]

Conclusion

N-cyclopentyl-2-furamide is a chemical compound with potential utility in synthetic and medicinal chemistry. While specific data on its properties and applications are scarce, its constituent furan and cyclopentyl groups are well-established pharmacophores. This guide provides a foundational understanding of the compound, a plausible synthetic route, and highlights its potential as a building block for the development of novel molecules with interesting biological activities. Further research into the specific properties and biological effects of **N-cyclopentyl-2-furamide** is warranted to fully elucidate its potential.

References

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Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
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